

Essential Safety and Operational Guide for 3-Indoleacetonitrile

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Compound of Interest

Compound Name: 3-Indoleacetonitrile

Cat. No.: B1196911

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Indoleacetonitrile**, including detailed operational and disposal plans. Following these procedures will help ensure a safe laboratory environment.

Hazard Identification and Classification

3-Indoleacetonitrile is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled^[1].

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity (Dusts and Mists)	Category 4

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory to prevent exposure.

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US)[2].
Skin Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile rubber). Inspect prior to use[2][3].
Lab Coat/Coveralls	Fire/flame resistant and impervious clothing. Long-sleeved seamless gowns are recommended[2][4].	
Respiratory Protection	Dust Mask	N95 (US) or equivalent. Use only outdoors or in a well-ventilated area.

Handling and Storage Procedures

Handling:

- Ensure adequate ventilation in the handling area[1].
- Avoid contact with skin and eyes[1].
- Do not breathe dust[1].
- Minimize dust generation and accumulation[1].
- Wash hands thoroughly before breaks and immediately after handling the product[1].
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a well-ventilated place.

- Keep container tightly closed.
- Keep the product and any empty containers away from heat and sources of ignition[1].
- Store at 4°C for long-term stability[5].
- Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents[1].

Spill and Emergency Procedures

Minor Spill:

- Ventilate Area: Ensure adequate ventilation.
- Contain Spill: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill[3].
- Clean Up: Sweep up the absorbed material and shovel it into a suitable, labeled container for disposal[1]. Avoid generating dust.
- Decontaminate: Wash the spill area with soap and water.
- Dispose: Dispose of the waste in an approved waste disposal plant[1].

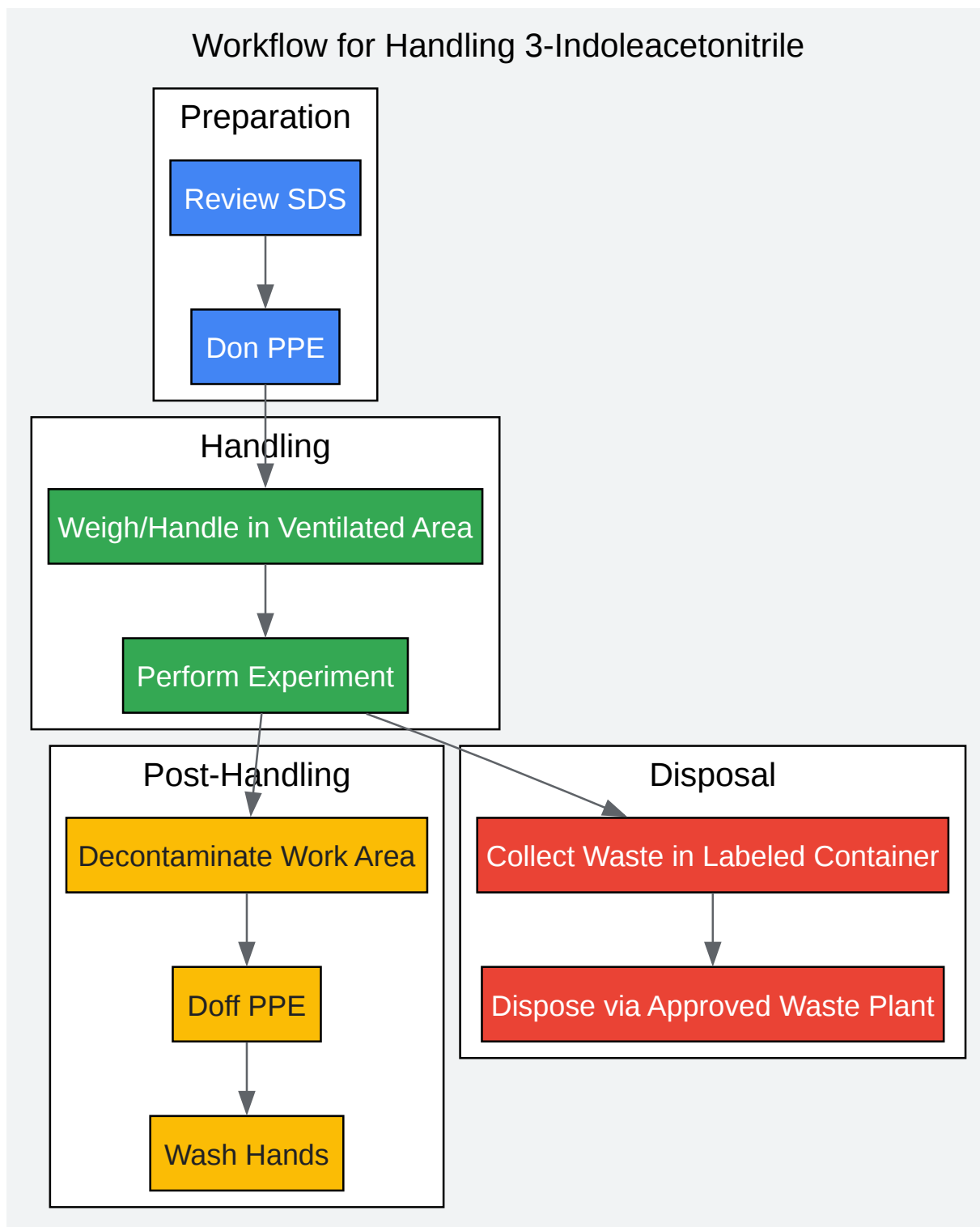
Emergency First Aid:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[1].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention[1].
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Ingestion: Clean mouth with water. Immediately call a physician or poison control center[1].

Disposal Plan

Dispose of contents and container to an approved waste disposal plant^[1]. Do not empty into drains^[1]. Follow all federal, state, and local regulations for hazardous waste disposal.

Workflow for Handling 3-Indoleacetonitrile



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Caption: General workflow for safely handling and disposing of **3-Indoleacetonitrile**.

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References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]
- 3. jk-sci.com [jk-sci.com]
- 4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 5. chemscene.com [chemscene.com]
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